

Essential Safety and Disposal Guidance for MM 47755

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Compound of Interest

Compound Name: MM 47755

Cat. No.: B1677347

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This document provides critical safety and logistical information for the proper handling and disposal of **MM 47755**, also known as 6-Deoxy-8-O-methylrabelomycin or (-)-8-O-Methyltetrangomycin. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Compound Identification and Properties

MM 47755 is an anthraquinone compound with antibiotic and antiparasitic activities[1]. A summary of its key identifiers and physical/chemical properties is provided below.

Property	Value
Chemical Name	3R,4-dihydro-3-hydroxy-8-methoxy-3-methyl-benz[a]anthracene-1,7,12(2H)-trione
Synonyms	6-Deoxy-8-O-methylrabelomycin, (-)-8-O-Methyltetrangomycin
CAS Number	117620-87-8
Molecular Formula	C ₂₀ H ₁₆ O ₅ [1] [2]
Molecular Weight	336.3 g/mol [1] [2]
Appearance	A solid [1]
Solubility	Acetonitrile: Slightly soluble (0.1-1 mg/ml) [1] Methanol: Slightly soluble (0.1-1 mg/ml) [1]
Hazard Statements	Harmful if swallowed or in contact with skin (H302+H312). Causes serious eye irritation (H319). Very toxic to aquatic life with long lasting effects (H410). [3]
Storage	Store in accordance with information listed on the product insert. [3]

Experimental Protocols: Disposal Procedures

Proper disposal of **MM 47755** is crucial due to its hazardous properties. The following step-by-step guide outlines the recommended disposal protocol.

1. Personal Protective Equipment (PPE):

- Wear appropriate protective gloves, clothing, and eye/face protection before handling the compound[\[3\]](#).

2. Waste Collection:

- Collect waste **MM 47755** and any contaminated materials (e.g., weighing paper, pipette tips, gloves) in a designated, properly labeled, and sealed container for chemical waste.

- Do not dispose of **MM 47755** with household garbage[3].
- Do not allow the product to reach the sewage system[3].

3. Spill Management:

- In case of a spill, evacuate personnel to a safe area[2].
- Prevent further leakage or spillage if it is safe to do so[2].
- Keep the product away from drains and water courses to avoid environmental contamination[2].
- Absorb spills with an inert, liquid-binding material such as diatomite or universal binders[2].
- Decontaminate the affected surfaces and equipment by scrubbing with alcohol[2].
- Collect all contaminated materials in a suitable, closed container for disposal[2][4].

4. Contaminated Packaging:

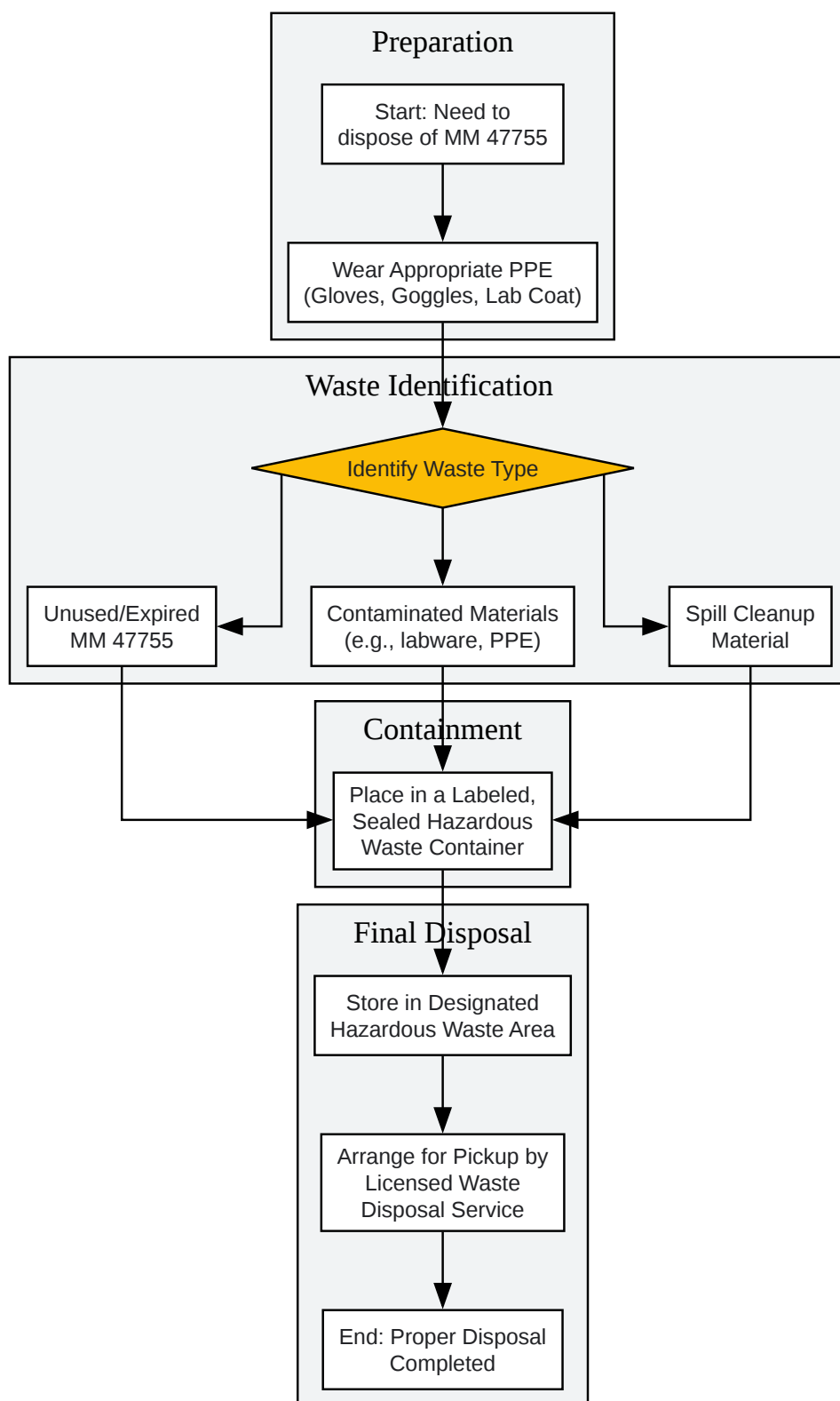
- Uncleaned packaging should be treated as hazardous waste.
- Disposal of contaminated packaging must be conducted in accordance with official federal, state, and local regulations[2][3].

5. Final Disposal:

- Arrange for the disposal of the chemical waste through a licensed waste disposal company.
- Adhere to all prevailing country, federal, state, and local regulations for chemical waste disposal[2].

Logical Workflow for MM 47755 Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **MM 47755**.



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Caption: Workflow for the safe handling and disposal of **MM 47755**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. file.glpbio.com [file.glpbio.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. invivochem.cn [invivochem.cn]
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